

# Essential Safety and Logistical Information for Handling Parp7-IN-18

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## Compound of Interest

Compound Name: Parp7-IN-18

Cat. No.: B15137560

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This document provides crucial safety protocols and operational guidance for researchers, scientists, and drug development professionals handling **Parp7-IN-18**. Adherence to these procedures is vital for ensuring personal safety and maintaining the integrity of experimental work.

## Quantitative Data Summary

Below is a summary of the key quantitative data for **Parp7-IN-18**.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>23</sub> H <sub>24</sub> F <sub>6</sub> N <sub>6</sub> O <sub>4</sub> |
| Molecular Weight  | 562.46 g/mol   |
| CAS Number        | 2819999-00-1   |
| IC <sub>50</sub>  | 0.11 nM[1]   |

## Personal Protective Equipment (PPE)

When handling **Parp7-IN-18**, appropriate personal protective equipment is mandatory to prevent exposure.

1. Laboratory Coat: A full-coverage lab coat must be worn to protect against skin contact.
2. Gloves: Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected for

any signs of damage before use and changed frequently. 3. Eye Protection: Safety goggles or a face shield must be worn to protect the eyes from potential splashes. 4. Respiratory Protection: For procedures that may generate aerosols or dust, a properly fitted respirator (e.g., N95 or higher) is recommended. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **Parp7-IN-18** and ensure a safe laboratory environment.

### Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment and reagents readily available.
- Weighing: If weighing the solid compound, do so in a chemical fume hood to minimize inhalation exposure.
- Dissolving: When preparing solutions, add the solvent to the solid inhibitor slowly to avoid splashing.
- Aspiration and Dispensing: Use calibrated pipettes with disposable tips for accurate and safe liquid handling.
- Post-Handling: After handling, thoroughly clean the work area and any equipment used. Wash hands immediately after removing gloves.

### Storage:

- Solid Form: Store the solid compound in a tightly sealed container in a cool, dry, and dark place.
- Solutions: For stock solutions, it is recommended to store them at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles. Always refer to the manufacturer's specific storage recommendations.

## Disposal Plan

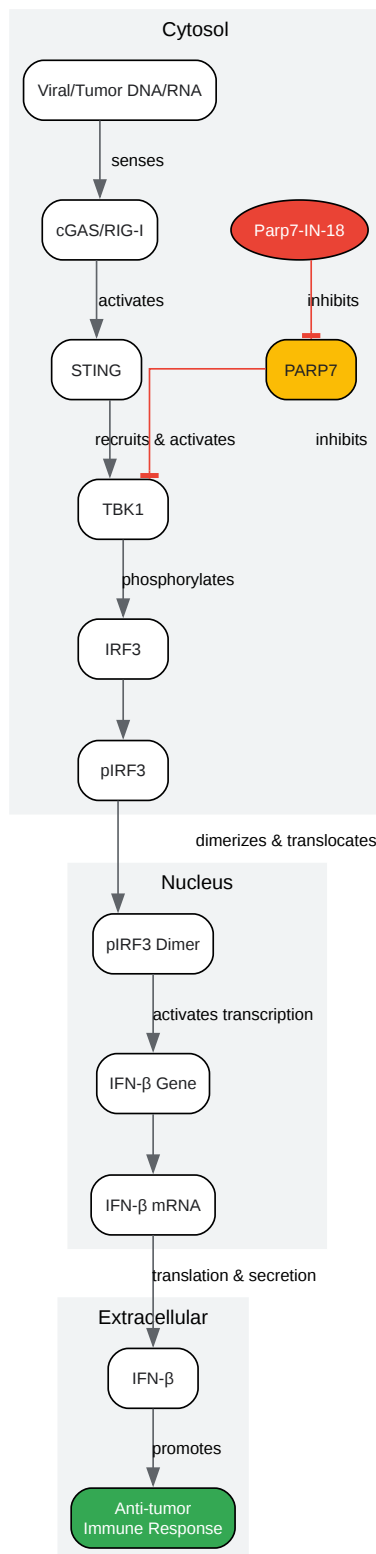
All waste materials contaminated with **Parp7-IN-18** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- Solid Waste: Contaminated items such as pipette tips, gloves, and weighing paper should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, labeled hazardous waste container. Do not pour chemical waste down the drain.
- Container Disposal: Empty containers that held **Parp7-IN-18** should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

## Signaling Pathway

The following diagram illustrates the role of PARP7 as a negative regulator of the type I interferon (IFN) signaling pathway. Inhibition of PARP7 by compounds like **Parp7-IN-18** can relieve this suppression, leading to an enhanced anti-tumor immune response.

## PARP7 Regulation of Type I Interferon Signaling

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Caption: PARP7 negatively regulates the cGAS-STING pathway.

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## References

- 1. PARP7-IN-14 | Inhibitor of PARP7 | CAS | Buy PARP7-IN-14 from Supplier InvivoChem [[invivochem.com](https://www.invivochem.com)]
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